

Use of 6-Methoxy-2-hexanone as a research chemical

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Methoxy-2-hexanone

Cat. No.: B8764021

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6-Methoxy-2-hexanone: A Research Chemical Profile

For Researchers, Scientists, and Drug Development Professionals

Application Notes

6-Methoxy-2-hexanone is a methyl ketone derivative with a methoxy group at the 6-position. [1] Currently, its application in published research is limited, with primary uses documented in the flavor and aroma industry.[1] However, its structural features suggest potential as a versatile intermediate in organic synthesis and a building block in medicinal chemistry.

While direct biological activity data for **6-Methoxy-2-hexanone** is not extensively available in the public domain, its analogues, such as 2-hexanone, have been studied for their toxicological profiles, including neurotoxicity.[1][2][3] This warrants careful handling and thorough characterization in any research setting. The presence of both a ketone and a methoxy group offers two reactive sites for chemical modification, making it a candidate for the synthesis of more complex molecules. For instance, the ketone functionality can be a handle for forming heterocyclic structures, which are prevalent in many bioactive compounds.

This document provides a summary of its known properties, a general synthesis protocol, and an analytical method for its characterization, alongside hypothetical research applications to stimulate further investigation into its potential uses.

Physicochemical and Structural Data

A summary of the key physicochemical and structural properties of **6-Methoxy-2-hexanone** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₂	PubChem[4][5]
Molecular Weight	130.18 g/mol	PubChem[4]
IUPAC Name	6-methoxyhexan-2-one	PubChem[4]
CAS Number	29006-00-6	ChemicalBook[6]
SMILES	<chem>CC(=O)CCCCOC</chem>	PubChem[4][5]
InChIKey	BBFYIMIWUNYAAX-UHFFFAOYSA-N	PubChem[4][5]
XlogP (predicted)	0.4	PubChem[4][5]

Experimental Protocols

General Synthesis of 6-Methoxy-2-hexanone

The following is a generalized protocol for the synthesis of **6-Methoxy-2-hexanone**, based on common organic synthesis techniques for related ketones. This should be adapted and optimized based on laboratory conditions and available starting materials.

Principle: A plausible route involves the Williamson ether synthesis to introduce the methoxy group onto a suitable 6-halo-2-hexanone precursor.

Materials:

- 6-Chloro-2-hexanone (or 6-Bromo-2-hexanone)
- Sodium methoxide (NaOMe)
- Methanol (MeOH), anhydrous

- Diethyl ether
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve sodium methoxide (1.1 equivalents) in anhydrous methanol in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- To this solution, add 6-chloro-2-hexanone (1 equivalent) dropwise at room temperature.
- After the addition is complete, heat the reaction mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature and remove the methanol using a rotary evaporator.
- To the residue, add diethyl ether and water. Transfer the mixture to a separatory funnel.
- Separate the organic layer. Wash the organic layer sequentially with water, saturated aqueous NaHCO_3 solution, and brine.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .

- Filter off the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude **6-Methoxy-2-hexanone**.
- Purify the crude product by vacuum distillation or column chromatography on silica gel.

Analytical Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

Principle: GC-MS is a suitable method for the identification and purity assessment of the volatile compound **6-Methoxy-2-hexanone**. The gas chromatograph separates the components of the sample, and the mass spectrometer provides data on their mass-to-charge ratio, allowing for structural elucidation.

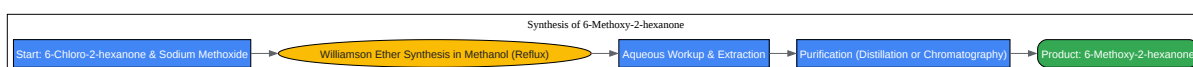
Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a capillary column (e.g., polyethylene glycol or modified polyethylene glycol stationary phase).
- Mass Spectrometer: Capable of electron ionization (EI).
- Carrier Gas: Helium at a constant flow rate.
- Injector Temperature: 250 °C
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 230 °C at a rate of 10 °C/min.
 - Final hold: Maintain at 230 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Mass Range: m/z 40-400

Procedure:

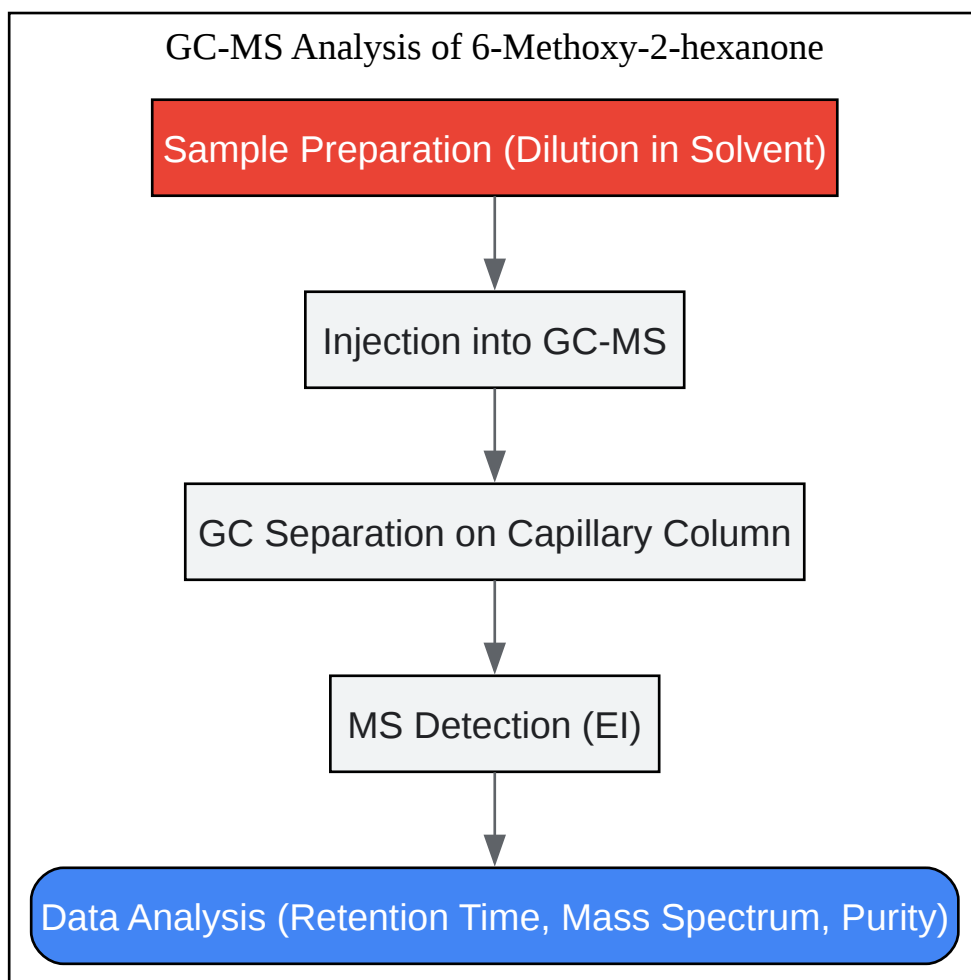
- **Sample Preparation:** Prepare a dilute solution of **6-Methoxy-2-hexanone** in a suitable solvent (e.g., dichloromethane or ethyl acetate) at a concentration of approximately 1 mg/mL.
- **Injection:** Inject 1 µL of the prepared sample into the GC-MS system.
- **Data Acquisition:** Acquire the total ion chromatogram (TIC) and the mass spectrum for the peak corresponding to **6-Methoxy-2-hexanone**.
- **Data Analysis:**
 - Determine the retention time of the compound.
 - Analyze the mass spectrum for the molecular ion peak and characteristic fragmentation patterns to confirm the structure.
 - Integrate the peak area in the TIC to assess purity.

Visualizations



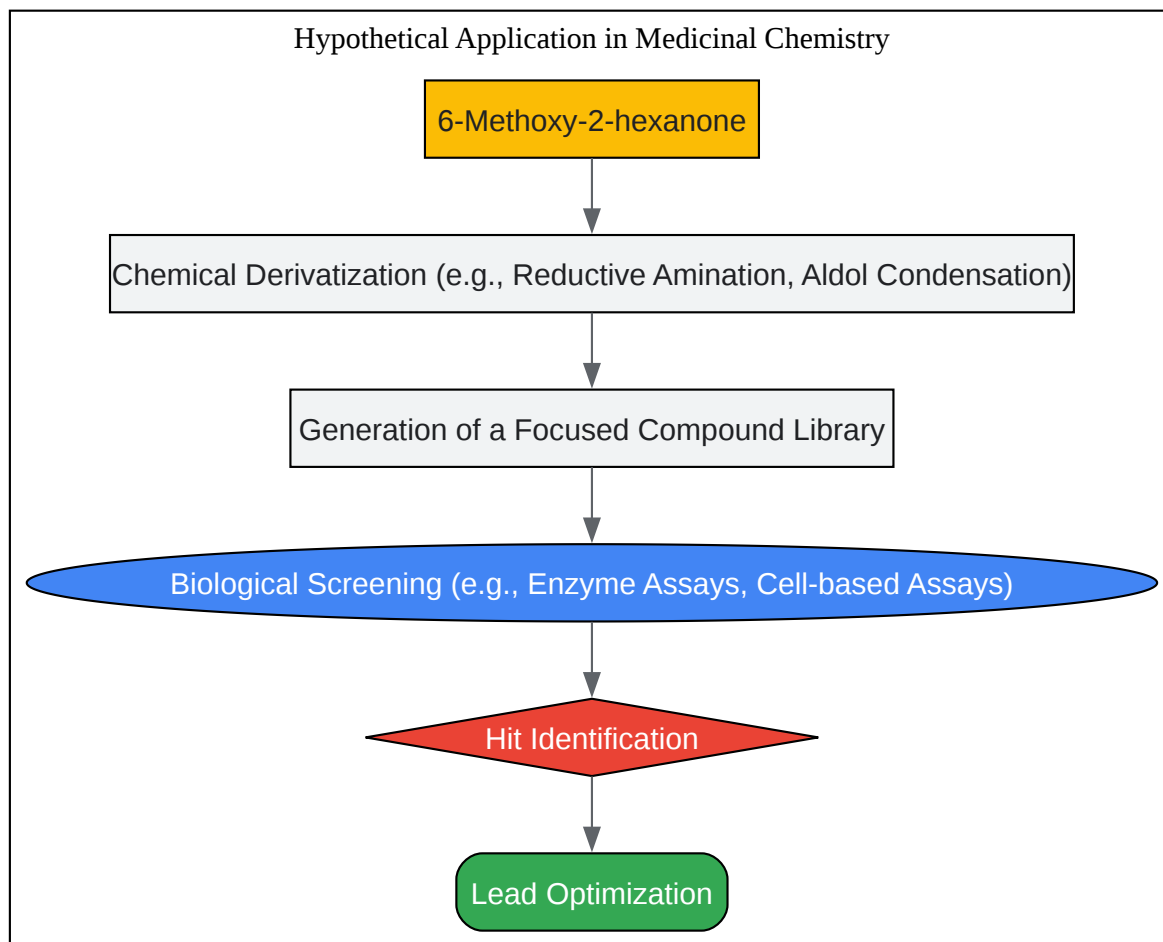
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Caption: Workflow for the synthesis of **6-Methoxy-2-hexanone**.



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Caption: Workflow for the GC-MS analysis of **6-Methoxy-2-hexanone**.



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Caption: A conceptual workflow for the use of **6-Methoxy-2-hexanone** in drug discovery.

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- To cite this document: BenchChem. [Use of 6-Methoxy-2-hexanone as a research chemical]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8764021#use-of-6-methoxy-2-hexanone-as-a-research-chemical]

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